

2-Chloro-1-cyclooctylethanone proper disposal procedures

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Compound of Interest

Compound Name: 2-Chloro-1-cyclooctylethanone

CAS No.: 145798-64-7

Cat. No.: B114630

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This guide outlines the proper disposal and handling procedures for **2-Chloro-1-cyclooctylethanone**. As a specialized

-chloroketone, this compound presents dual hazards: it is a potent alkylating agent and a likely lachrymator (tear-inducing agent).

The protocols below prioritize containment and chemical deactivation to prevent exposure and environmental contamination.

Chemical Profile & Hazard Identification

Before disposal, you must validate the waste stream against the chemical's reactivity profile.

Property	Description
Chemical Name	2-Chloro-1-cyclooctylethanone
Functional Class	-Haloketone (Alkylating Agent)
Primary Hazards	Corrosive (Skin/Eyes), Lachrymator, Acute Toxicity (Oral/Inhalation).[1]
Reactivity	Highly electrophilic; reacts violently with strong nucleophiles (amines, thiols) and bases.
Stability	Stable under recommended storage (), but degrades in light/moisture to release HCl.



Critical Warning: As an

-haloketone, this compound can permanently alkylate DNA and proteins. It must be treated as a potential mutagen.

Personal Protective Equipment (PPE) Matrix

Do not rely on standard lab coats alone. This compound can penetrate standard nitrile gloves over time.

- Respiratory: NIOSH-approved full-face respirator with organic vapor/acid gas cartridges (OV/AG) if working outside a fume hood (e.g., spill cleanup).
- Hands: Double-gloving required.
 - Inner: Nitrile (4 mil).
 - Outer: Laminate film (Silver Shield/4H) or thick Nitrile (8 mil) for prolonged handling.

- Body: Chemical-resistant apron over a buttoned lab coat.
- Eyes: Chemical splash goggles (Face shield recommended if pouring large volumes).

Disposal Procedures

Choose the procedure based on the state of the waste (Pure Substance vs. Dilute Solution).

Scenario A: Routine Disposal (Dilute Solutions/Reaction Mixtures)

For reaction mixtures containing <5% active compound in organic solvent.

- Segregation: Collect in a designated Halogenated Organic Waste container.
- Compatibility Check: Ensure the waste container does not contain strong alkalis, amines, or oxidizers (e.g., nitric acid), as this may trigger exothermic polymerization or gas evolution.
- Labeling: Tag the container explicitly:
 - Contains: "**2-Chloro-1-cyclooctylethanone**, Halogenated Solvents"
 - Hazard Checkbox: Toxic, Corrosive.^{[2][3][4][5]}
- Storage: Cap tightly. Store in a secondary containment tray in a cool, ventilated waste accumulation area until pickup.

Scenario B: Quenching & Deactivation (Pure Substance/High Conc.)

Recommended for expired reagents or concentrated residues to degrade the alkylating "warhead" before disposal.

Principle: Convert the electrophilic

-chloroketone into a non-volatile, less toxic sulfide adduct using sodium thiosulfate.

Protocol:

- Preparation: Dissolve the **2-Chloro-1-cyclooctylethanone** in a minimal amount of acetone or ethanol.
- Quenching Solution: Prepare a 10% aqueous solution of Sodium Thiosulfate () or Sodium Bisulfite.
- Reaction:
 - Slowly add the thiosulfate solution to the ketone solution with stirring.
 - Ratio: Use at least 2 molar equivalents of thiosulfate per mole of ketone.
 - Observation: The solution may warm slightly (mild exotherm).
- Incubation: Stir at room temperature for 12 hours.
- Verification: Check pH. If acidic (due to HCl generation), neutralize carefully with sodium bicarbonate to pH 7.
- Final Disposal: The resulting mixture is now a non-lachrymatory organic/aqueous waste. Dispose of as Halogenated Solvent Waste (due to the acetone/ethanol and organic byproduct).

Emergency Spill Response

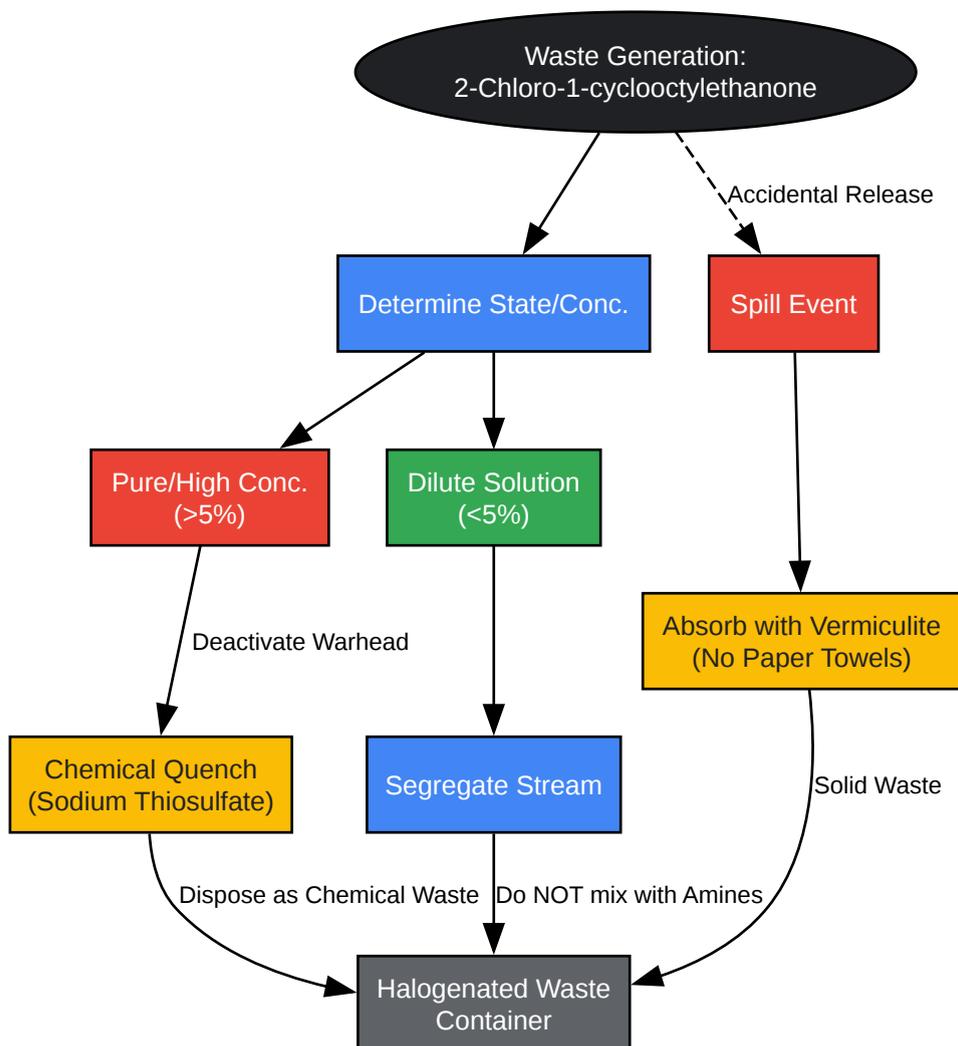
Immediate Action: Evacuate the immediate area if vapors are detected.

- Isolate: Close lab doors. Post "Do Not Enter" signage.
- Suit Up: Don full PPE including respirator.^[4]
- Contain: Surround the spill with absorbent pillows or socks.
- Absorb:
 - Cover the liquid with vermiculite, dry sand, or a commercial Solvent Adsorbent.

- Do NOT use paper towels (increases surface area for evaporation of lachrymatory vapors).
- Clean: Scoop absorbed material into a wide-mouth jar. Label as "Hazardous Waste - Debris contaminated with Alpha-Chloro-ketone".
- Decontaminate Surface: Scrub the area with a dilute surfactant solution, followed by water.

Decision Logic for Handling

The following diagram illustrates the decision-making process for safe disposal.



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Figure 1: Decision tree for the safe segregation and treatment of alpha-chloro-ketone waste.

References

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